

Fluphenazine enanthate HPLC-UV method for plasma quantification

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Compound of Interest

Compound Name: *Fluphenazine Enanthate*

Cat. No.: *B1673472*

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An HPLC-UV method for the quantification of **fluphenazine enanthate** in plasma is crucial for pharmacokinetic studies, therapeutic drug monitoring, and drug development. This application note provides a detailed protocol for the analysis of **fluphenazine enanthate** in plasma samples using reversed-phase high-performance liquid chromatography with ultraviolet detection. The methodology is adapted from established procedures for similar long-acting fluphenazine esters and the parent drug.

Application Note

Introduction

Fluphenazine enanthate is a long-acting injectable antipsychotic medication used in the management of schizophrenia and other psychotic disorders. Quantification of its concentration in plasma is essential for understanding its pharmacokinetic profile and ensuring therapeutic efficacy and patient safety. This document details a robust and reliable HPLC-UV method for the determination of **fluphenazine enanthate** in human plasma. The method involves a liquid-liquid extraction (LLE) for sample clean-up, followed by chromatographic separation on a C18 column and UV detection.

Principle

The method is based on the extraction of **fluphenazine enanthate** and an internal standard (IS) from a plasma matrix. Following extraction, the analytes are separated using reversed-phase HPLC. Quantification is achieved by measuring the peak area response of the analyte

and the IS at a specific UV wavelength. A calibration curve is generated by plotting the peak area ratio of the analyte to the IS against the analyte concentration.

Experimental Protocols

1. Materials and Reagents

- **Fluphenazine Enanthate** reference standard
- Internal Standard (e.g., Perphenazine)
- HPLC grade Methanol
- HPLC grade Acetonitrile
- HPLC grade Water
- Formic Acid
- Acetone
- Cyclohexane
- Ethyl Acetate
- Hydrochloric Acid (HCl)
- Sodium Hydroxide (NaOH)
- Drug-free human plasma

2. Instrumentation and Chromatographic Conditions

A standard HPLC system equipped with a UV detector is used. The chromatographic conditions are summarized in the table below.

Parameter	Value
HPLC System	Agilent 1260 Infinity II or equivalent
Column	C18 column (e.g., 250 mm x 4.6 mm, 5 µm)
Mobile Phase	Acetonitrile:Methanol:Buffer (e.g., 70:15:15, v/v/v)
Buffer: 10 mM Ammonium Acetate, pH 6.0	
Flow Rate	1.0 mL/min[1]
Injection Volume	20 µL[1]
Column Temperature	30°C[1][2]
UV Detection	256 nm[1]
Internal Standard	Perphenazine

3. Preparation of Solutions

- Stock Solutions (1 mg/mL): Prepare individual stock solutions of **fluphenazine enanthate** and perphenazine in methanol. These solutions are stable for at least one month when stored at -20°C.[3]
- Working Standard Solutions: Prepare working standard solutions by diluting the stock solutions with methanol to achieve various concentrations for calibration and quality control samples.
- Calibration Standards and Quality Control (QC) Samples: Prepare calibration standards and QC samples by spiking drug-free plasma with appropriate volumes of the working standard solutions.

4. Sample Preparation: Liquid-Liquid Extraction

The following protocol is adapted from a method for fluphenazine decanoate and is expected to have high recovery for **fluphenazine enanthate** due to their structural similarities.[3]

- To 1.0 mL of plasma sample (or calibration standard/QC sample) in a borosilicate glass tube, add 100 μ L of the internal standard solution.
- Vortex the sample for 10 seconds.
- Add 3.0 mL of an acetone-methanol (1:1, v/v) mixture to deproteinize the sample.
- Sonicate the mixture for 10 minutes.
- Add 6.0 mL of cyclohexane containing 5% ethyl acetate.
- Cap the tube and mix on a shaker for 10 minutes.
- Allow the layers to separate for 5 minutes at room temperature.
- Transfer the upper organic layer to a clean glass tube.
- Evaporate the organic layer to dryness under a stream of nitrogen at 40°C.
- Reconstitute the residue in 100 μ L of the mobile phase.
- Inject 20 μ L into the HPLC system.

Method Validation

The analytical method should be validated according to ICH guidelines. The following parameters should be assessed:

Parameter	Specification
Linearity	Correlation coefficient (r^2) > 0.995
Precision (RSD%)	Intra-day and Inter-day precision < 15%
Accuracy (% Recovery)	85 - 115%
Limit of Detection (LOD)	To be determined experimentally
Limit of Quantification (LOQ)	To be determined experimentally
Specificity	No interference from endogenous plasma components

Data Presentation

The results of the analysis should be presented in a clear and concise manner. A summary of expected chromatographic and validation parameters is provided below.

Table 1: Chromatographic Parameters

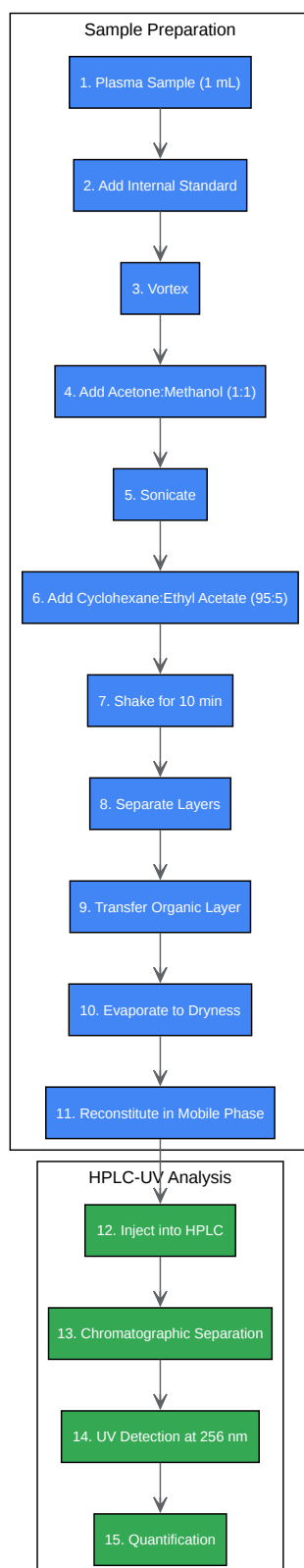
Compound	Retention Time (min)	Tailing Factor	Theoretical Plates
Fluphenazine Enanthate	To be determined	< 2.0	> 2000
Perphenazine (IS)	To be determined	< 2.0	> 2000

Table 2: Method Validation Summary

Parameter	Result
Linearity Range (ng/mL)	e.g., 1 - 100
Correlation Coefficient (r^2)	> 0.995
Intra-day Precision (%RSD)	< 15%
Inter-day Precision (%RSD)	< 15%
Accuracy (% Recovery)	85 - 115%
LOD (ng/mL)	To be determined
LOQ (ng/mL)	To be determined

Visualizations

Experimental Workflow Diagram



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Caption: Workflow for **Fluphenazine Enanthate** Quantification in Plasma.

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References

- 1. bbrc.in [bbrc.in]
- 2. journals.indexcopernicus.com [journals.indexcopernicus.com]
- 3. benchchem.com [benchchem.com]
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